

chlorobutanol hemihydrate antifungal activity mold spores

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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Introduction to Chlorobutanol Hemihydrate

Chlorobutanol (1,1,1-trichloro-2-methylpropan-2-ol) is a small organic molecule that functions as a **potent pharmaceutical preservative** with demonstrated **antibacterial and antifungal properties** [1] [2]. It is typically used at a concentration of 0.5% in multi-ingredient preparations to provide long-term stability, but it retains antimicrobial activity at concentrations as low as 0.05% in water [2] [3]. Its activity extends to a **wide variety of Gram-positive and Gram-negative bacteria, as well as several mold spores and fungi**, making it a versatile agent in formulations ranging from injectables to eye drops [1] [2].

The following application notes detail its mechanism of action against fungal pathogens and provide standardized protocols for researchers to quantify its antifungal efficacy.

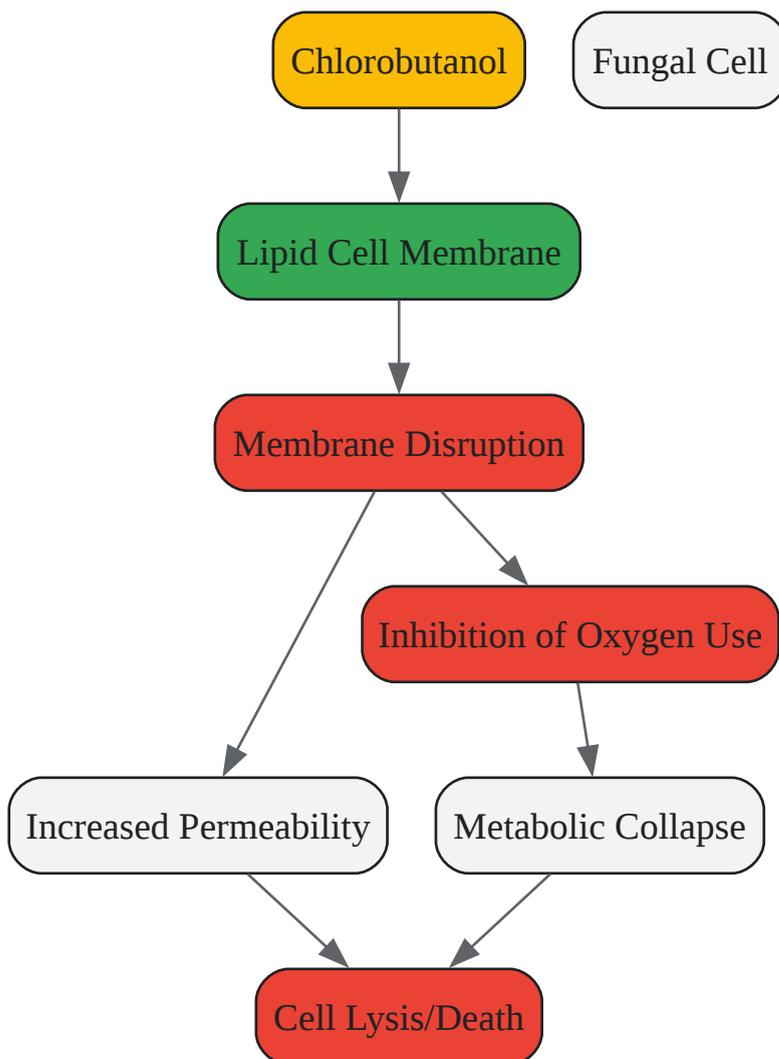
Mechanism of Action and Antifungal Profile

Chlorobutanol exerts its antifungal effects through a multi-target mechanism that disrupts key cellular structures and functions in fungal organisms.

- **Membrane Disruption:** As a detergent-like molecule, chlorobutanol primarily targets the lipid structure of the cell membrane. This action increases cell permeability, leading to **cell lysis and death** [2].

- **Metabolic Inhibition:** Chlorobutanol has been shown to **inhibit the utilization of oxygen by the cornea** in ophthalmic studies, and a similar inhibition of cellular respiration likely occurs in fungal cells, compromising their energy production and viability [2].
- **Broad-Spectrum Activity:** Research indicates that chlorobutanol is "active against a wide variety of Gram-positive and Gram-negative bacteria, and several mold spores and fungi" [1]. This broad activity makes it particularly useful for protecting formulations from contamination by a diverse range of microbial agents.

The diagram below illustrates the primary antifungal mechanism of chlorobutanol.



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Summary of Antifungal Properties

The table below summarizes the key chemical and antifungal characteristics of **chlorobutanol hemihydrate** for research and development purposes.

Property	Description / Value
CAS Number	57-15-8 (Anhydrous); 6001-64-5 (Hemihydrate) [2]
Molecular Formula	$C_4H_7Cl_3O \cdot \frac{1}{2}H_2O$ [2]
Mechanism of Action	Disruption of lipid cell membrane; Inhibition of cellular oxygen utilization [2]
Antifungal Spectrum	Broad-spectrum activity against various mold spores and fungi [1]
Typical Preservative Concentration	0.5% in multi-ingredient formulations [2] [3]
Minimum Antimicrobial Concentration	0.05% in water [2]
Water Solubility	Slightly soluble [3]
Solubility in DMSO	100 mg/mL (563.51 mM) [1]

Experimental Protocol: Agar-Based Antifungal Activity Assay

This protocol is adapted from high-throughput screening (HTS) methods developed for evaluating antifungal agents against phytopathogens, providing a robust framework for assessing chlorobutanol's activity [4].

Materials and Reagents

- Fungal Strains:** Target strains (e.g., *Aspergillus flavus*, *Botrytis cinerea*, *Fusarium proliferatum*).
- Culture Media:** Sabouraud Dextrose Agar (SDA) or Potato Dextrose Agar (PDA) [4] [5].

- **Chlorobutanol Stock Solution:** Prepare a 100 mg/mL stock in DMSO. Note: DMSO is hygroscopic and can impact solubility; use newly opened containers [1].
- **Equipment:** Laminar flow hood, incubator, sterile Petri dishes, micropipettes, Neubauer chamber or spectrophotometer for inoculum standardization.

Inoculum Preparation

- Cultivate fungal strains on PDA plates for 7-14 days at 25°C to promote sporulation [4] [5].
- Harvest spores by flooding the agar surface with an aqueous solution containing 0.05% Tween 80 [5].
- Filter the spore suspension through sterile cotton gauze to remove mycelial debris.
- Adjust the final spore concentration to 1×10^6 to 5×10^6 conidia/mL using a Neubauer chamber [4].

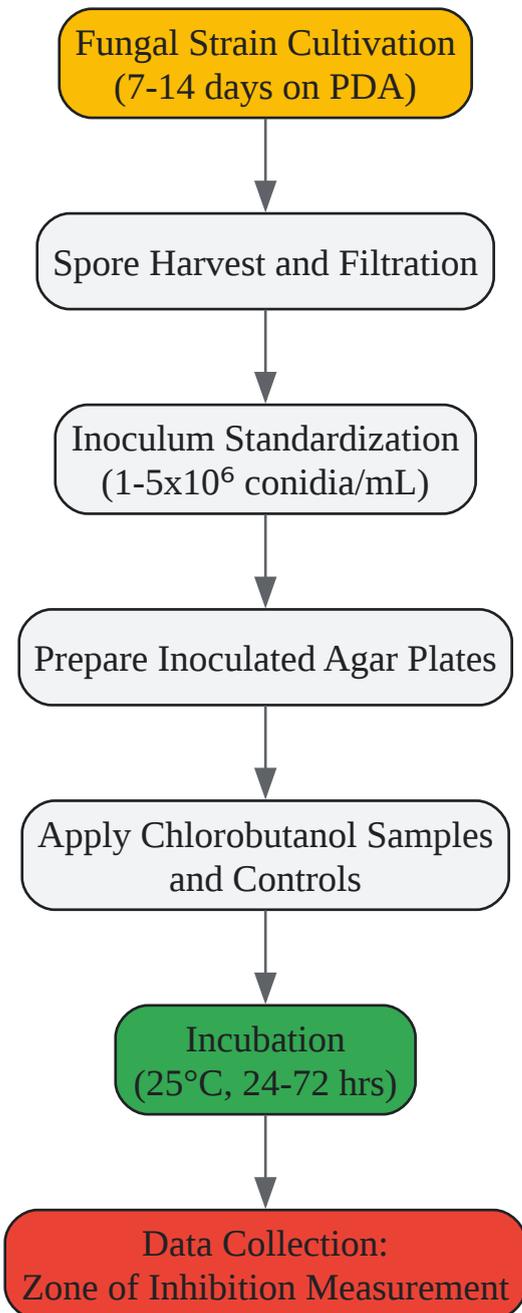
Agar Plate Preparation and Sample Application

- Incorporate the standardized spore inoculum into molten SDA or PDA medium (cooled to ~45°C) and pour into Petri dishes.
- Once solidified, apply test samples to the agar surface. For pure chlorobutanol, use sterile filter paper discs soaked with specific concentrations (e.g., 10 µL of a 50 mg/mL solution for a final disc concentration of 500 µg/disc). For microbial natural product extracts, direct deposition of 2-10 µL is typical [4].
- Include appropriate controls: a blank disc with DMSO (negative control) and a disc with a known antifungal agent (positive control).

Incubation and Data Collection

- Incubate plates at 25°C for 24-72 hours, depending on the growth rate of the test organism.
- Measure the **zone of inhibition (clearing)** around each disc in millimeters.
- For more precise quantification, absorbance at 620 nm can be measured before and after incubation to evaluate growth inhibition if using a liquid medium overlay or 96-well plate format [4].

The workflow for this protocol is summarized in the following diagram:



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Safety and Toxicity Considerations

Researchers must be aware of the following safety profile of chlorobutanol:

- **Toxicity:** Chlorobutanol is **toxic to the liver, a skin irritant, and a severe eye irritant** [3]. Appropriate personal protective equipment (PPE) including lab coats, gloves, and safety glasses is

mandatory.

- **In Vitro Cytotoxicity:** Studies on ocular cells have shown that concentrations as low as **0.1% can cause significant cell retraction and depletion of the squamous layer**, while 0.5% causes degeneration of epithelial cells and cytoplasmic swelling [2]. These findings underscore the importance of careful concentration selection for both preservative and primary antifungal applications.
- **Handling:** Chlorobutanol is for research use only and is not for sale to patients [1].

Application Notes for Formulation Scientists

- **Concentration is Critical:** The balance between effective preservation/antifungal activity and cytotoxicity is delicate. A concentration of 0.5% is standard for preservation, but lower concentrations may be sufficient for specific applications and can minimize potential toxicity [2] [3].
- **Compatibility Testing:** Always test the compatibility and stability of chlorobutanol with all ingredients in a formulation, as its activity can be affected by other components.
- **Regulatory Status:** Chlorobutanol has various approvals for use in veterinary and human medicines, and as a preservative in ophthalmic products, but its status can vary by region and application. Always verify regulatory guidelines for your specific product and market [2].

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